

Application Note & Protocol: Preparation of GSK205 Stock Solutions for Cell Culture

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Compound of Interest

Compound Name: GSK205

Cat. No.: B2660447

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Audience: This document is intended for researchers, scientists, and drug development professionals working in cell culture environments.

Introduction: **GSK205** is a potent and selective antagonist of the Transient Receptor Potential Vanilloid 4 (TRPV4) channel, a non-selective cation channel involved in a variety of physiological processes.[1][2] By inhibiting TRPV4, **GSK205** blocks the influx of calcium (Ca^{2+}) and modulates downstream signaling pathways.[1][2] This makes it a valuable tool for studying cellular responses to osmotic and mechanical stimuli, as well as for investigating its therapeutic potential in conditions like inflammation and pain.[3][4][5] Proper preparation and storage of **GSK205** stock solutions are critical for ensuring experimental reproducibility and accuracy.

Quantitative Data Summary

The following table summarizes the key properties of **GSK205** for laboratory use.

Property	Value	Source(s)
Molecular Weight	481.45 g/mol	[1][2]
Chemical Formula	C ₂₄ H ₂₅ BrN ₄ S	[1][2]
CAS Number	1263068-83-2	[1][2]
Appearance	Light yellow to orange solid powder	[2][6]
IC ₅₀	4.19 μM (for inhibiting TRPV4-mediated Ca ²⁺ influx)	[2][5]
Solubility	Highly soluble in DMSO (≥100 mg/mL)	[1][2]
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (Solvent)	-80°C for up to 2 years; -20°C for up to 1 year	[2]

Experimental Protocols

Materials Required

- **GSK205** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Sterile, precision pipettes and tips
- Vortex mixer
- Sonicator (recommended)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Safety Precautions

- Handle **GSK205** powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE at all times to avoid skin contact, inhalation, or ingestion.
- Consult the Safety Data Sheet (SDS) for **GSK205** before handling.

Protocol for Preparing a 50 mM High-Concentration Stock Solution

This protocol provides instructions for preparing a 50 mM stock solution of **GSK205** in DMSO.

Calculation:

- Molecular Weight (MW): 481.45 g/mol
- To prepare a 50 mM (0.050 mol/L) solution, you need:
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Desired Concentration (mM)} \times \text{MW (g/mol)} / 1000$
 - For 1 mL of 50 mM stock: $1 \text{ mL} \times 50 \text{ mM} \times 481.45 / 1000 = 24.07 \text{ mg}$

Step-by-Step Procedure:

- Weighing: Accurately weigh 24.07 mg of **GSK205** powder and transfer it to a sterile microcentrifuge tube.
- Solubilization: Add 1 mL of high-quality DMSO to the tube containing the **GSK205** powder.
- Dissolving: Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is fully dissolved.
- Sonication (Recommended): If the compound does not dissolve completely, sonicate the solution for 5-10 minutes.^{[1][2]} This can aid in the dissolution of small particulates.
- Sterilization (Optional): If required for your specific application, the concentrated stock solution can be sterilized by filtering through a 0.22 µm DMSO-compatible syringe filter.

Protocol for Preparing a Working Solution in Cell Culture Medium

This protocol describes the dilution of the high-concentration stock for use in cell culture experiments (e.g., a final concentration of 10 μM).

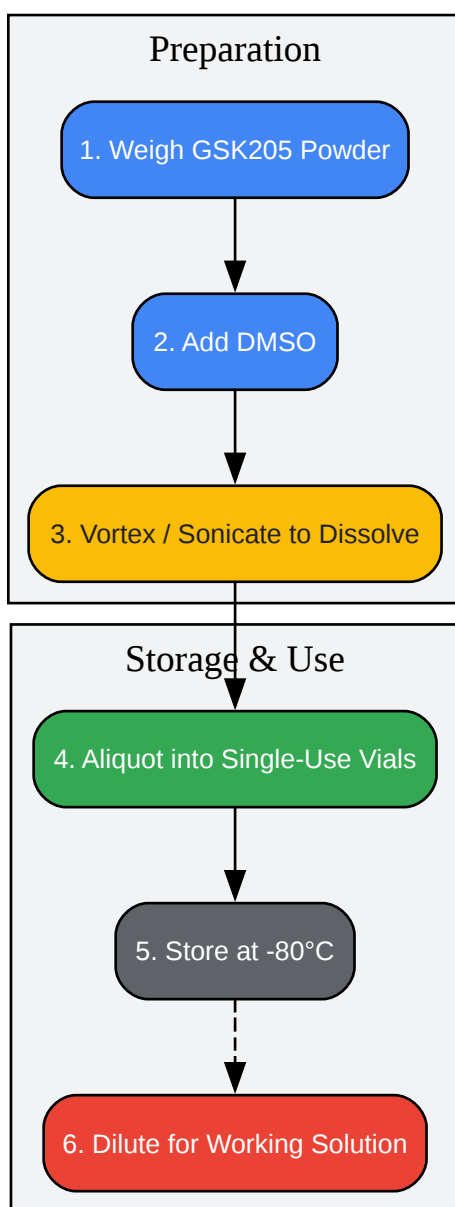
- **Calculate Dilution:** Perform a serial dilution. First, dilute the 50 mM stock solution in sterile culture medium to create an intermediate stock. For example, to make a 10 mM intermediate stock, add 2 μL of the 50 mM stock to 8 μL of medium.
- **Final Dilution:** Add the intermediate stock to your final volume of cell culture medium to achieve the desired concentration. For example, to prepare 10 mL of medium with a final **GSK205** concentration of 10 μM :
 - Add 10 μL of the 10 mM intermediate stock to 10 mL of culture medium.
- **Mix and Apply:** Gently mix the medium by swirling or pipetting up and down before adding it to your cells.
- **DMSO Control:** It is crucial to maintain a final DMSO concentration below 0.5% (and ideally below 0.1%) in the culture medium to avoid solvent-induced cytotoxicity. Prepare a vehicle control by adding the same final concentration of DMSO to a separate set of cells.

Storage and Handling of Solutions

- **Powder:** Store the **GSK205** powder at -20°C , protected from light and moisture.^[1]
- **Stock Solution:** Aliquot the high-concentration stock solution into single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles.^[2] Store these aliquots at -80°C for long-term stability (up to 2 years).^[2]

Visualizations

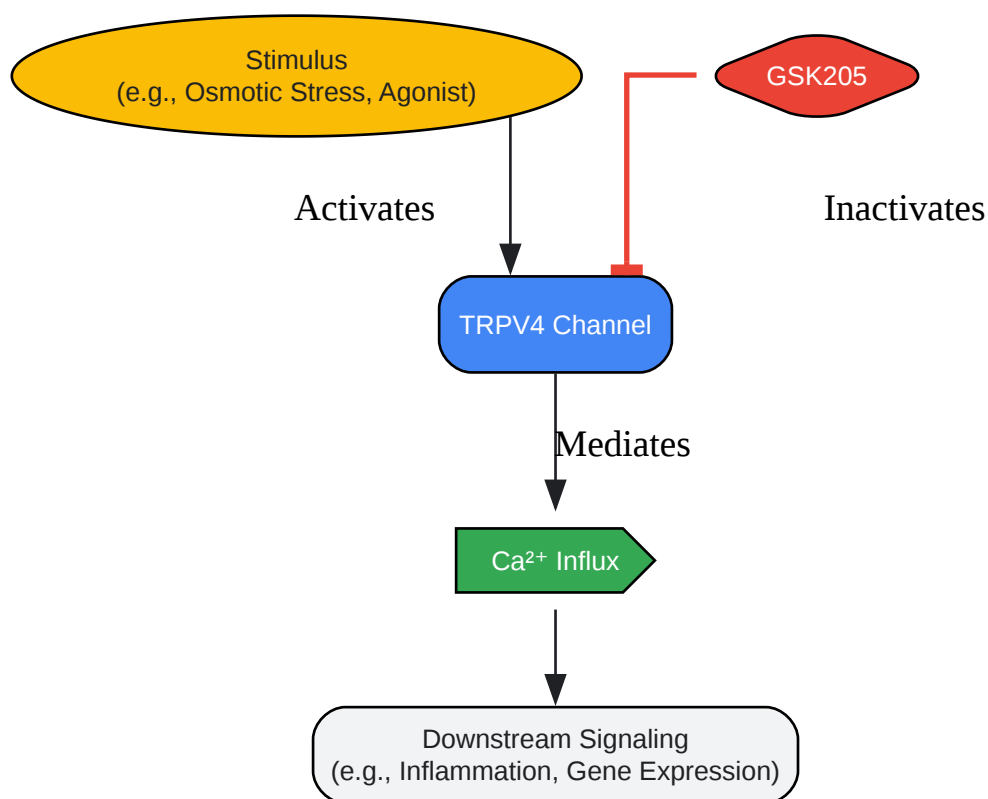
Experimental Workflow: **GSK205** Stock Solution Preparation



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Caption: Workflow for preparing and storing **GSK205** stock solutions.

Signaling Pathway: **GSK205** Inhibition of TRPV4



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Caption: **GSK205** acts as an antagonist to block the TRPV4 channel.

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